

Meldrum's Acid-13C3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Meldrum's acid-13C3

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This technical guide provides an in-depth overview of **Meldrum's acid-13C3** (2,2-Dimethyl-1,3-dioxane-4,6-dione-13C3), a stable isotope-labeled compound with significant applications in chemical synthesis and metabolic research. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its properties, synthesis, and experimental applications.

Introduction

Meldrum's acid, first synthesized in 1908, is a versatile organic compound widely recognized for the high acidity of its methylene protons and its utility as a potent acylating agent.^{[1][2]} The isotopically labeled variant, **Meldrum's acid-13C3**, incorporates three carbon-13 atoms in the core structure, making it an invaluable tool for tracer studies in metabolic pathway analysis and as a building block for the synthesis of complex, isotopically labeled molecules. Its primary application lies in its use as a stable isotope tracer to elucidate biosynthetic pathways, particularly in the study of polyketides and other natural products.^[1]

Properties of Meldrum's Acid-13C3

The physical and chemical properties of **Meldrum's acid-13C3** are largely comparable to its unlabeled counterpart. The key difference lies in its molecular weight due to the presence of three ¹³C isotopes.

Property	Value	Citation(s)
Synonyms	2,2-Dimethyl-1,3-dioxane-4,6-dione-13C3, Isopropylidene malonate-13C3	[1]
Molecular Formula	$^{13}\text{C}_3\text{C}_3\text{H}_8\text{O}_4$	
Molecular Weight	147.11 g/mol (calculated)	
Appearance	White to beige crystalline solid	[2]
Melting Point	94-95 °C (decomposes)	[2]
Solubility	Soluble in water and polar organic solvents like acetone and ethanol	[2]
Acidity (pKa)	4.97	[2]

Synthesis of Meldrum's Acid-13C3

The synthesis of **Meldrum's acid-13C3** is analogous to the established procedure for the unlabeled compound, involving the condensation of isotopically labeled malonic acid with acetone.[3] The key starting material is Malonic acid-13C3.

Experimental Protocol: Synthesis of Meldrum's Acid-13C3

Materials:

- Malonic acid-13C3
- Acetone (anhydrous)
- Acetic anhydride
- Sulfuric acid (concentrated)
- Dichloromethane (anhydrous)

- Pyridine (anhydrous)
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve Malonic acid- $^{13}\text{C}_3$ in anhydrous acetone.
- Cool the mixture in an ice bath.
- Slowly add concentrated sulfuric acid as a catalyst to the cooled mixture with continuous stirring.
- From the dropping funnel, add acetic anhydride dropwise to the reaction mixture over a period of 30-60 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-3 hours.
- Pour the reaction mixture into ice-cold water to precipitate the product.
- Collect the crude **Meldrum's acid- $^{13}\text{C}_3$** by vacuum filtration and wash with cold water.
- Recrystallize the crude product from a suitable solvent system, such as acetone/hexane or water, to obtain pure, crystalline **Meldrum's acid- $^{13}\text{C}_3$** .^[4]
- Dry the purified product under vacuum.

Applications in Research and Drug Development

Meldrum's acid and its derivatives are crucial intermediates in organic synthesis.[5][6] They serve as precursors for a wide array of compounds, including carboxylic acids, esters, ketones, and various heterocyclic systems.[5][7] The isotopically labeled form, **Meldrum's acid-13C3**, is particularly valuable for:

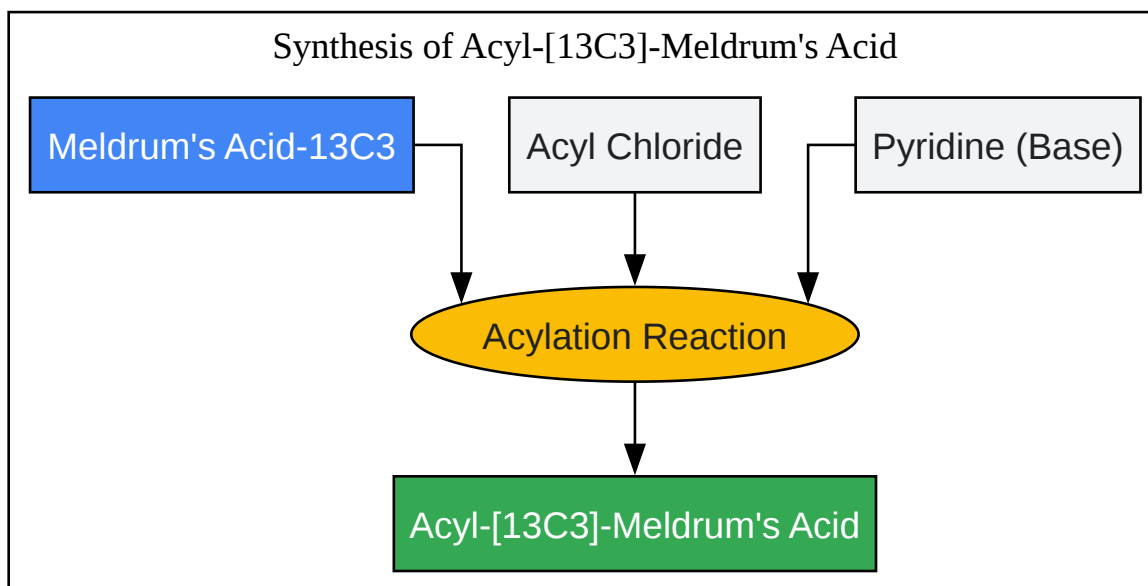
- **Metabolic Flux Analysis:** As a tracer, it allows for the quantitative study of metabolic pathways. By introducing **Meldrum's acid-13C3** into a biological system, researchers can track the incorporation of the ^{13}C label into downstream metabolites, providing insights into the activity of various biosynthetic routes.
- **Natural Product Biosynthesis Studies:** It is instrumental in elucidating the biosynthetic pathways of complex natural products, such as polyketides.[1]
- **Drug Discovery and Development:** Labeled compounds are essential in drug metabolism and pharmacokinetic (DMPK) studies to understand the fate of a drug candidate in a biological system.

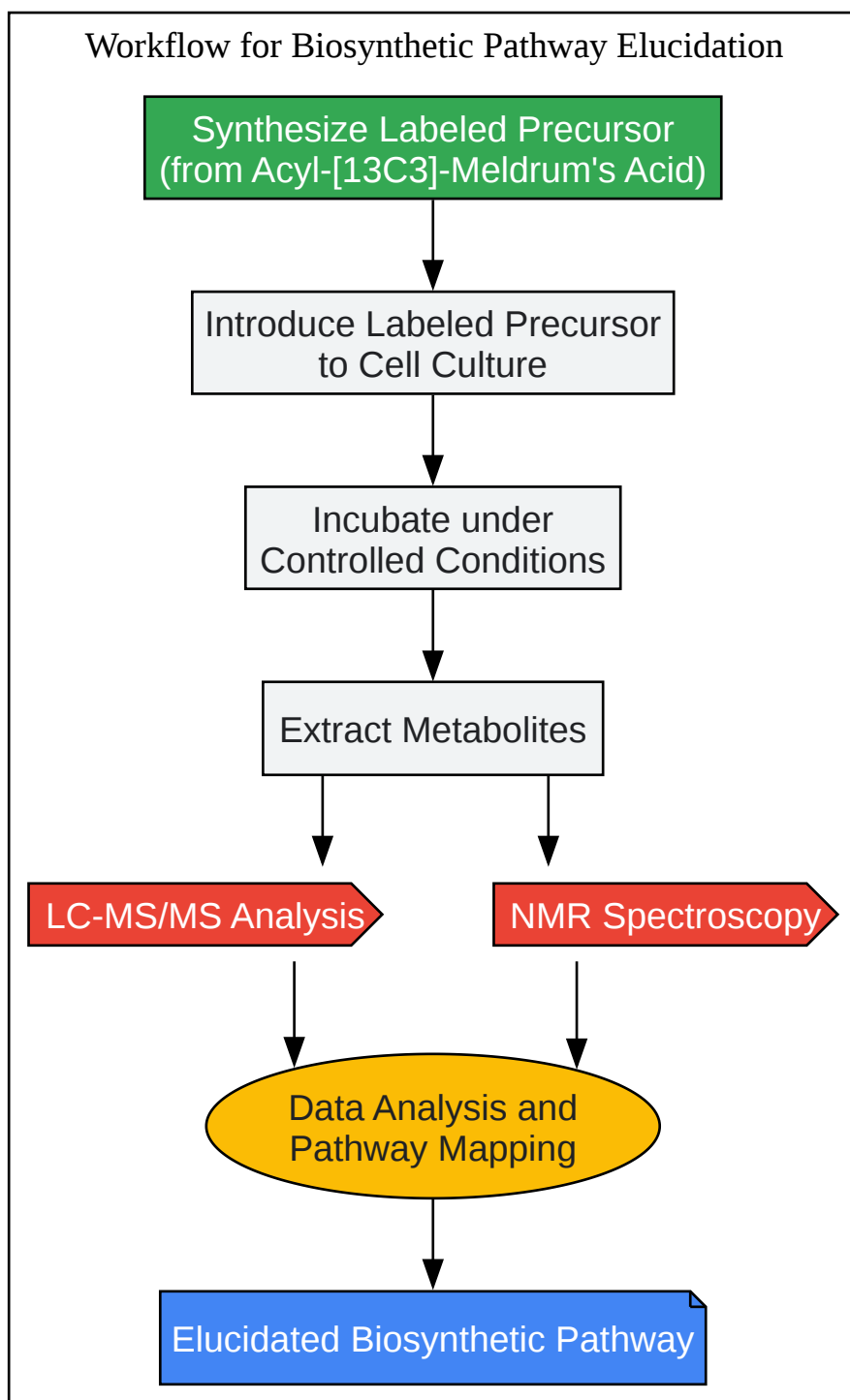
Experimental Workflow and Pathway Analysis

The primary utility of **Meldrum's acid-13C3** in a research setting is as a precursor for generating other labeled molecules to probe biological pathways. A typical workflow involves its synthesis, followed by its use to create a labeled downstream product, which is then introduced into a biological system to trace its metabolic fate.

Synthesis of an Acyl-Meldrum's Acid Intermediate

A common reaction of Meldrum's acid is its acylation to form an acyl-Meldrum's acid, a versatile intermediate.[4]





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